

# Safe handling and personal protective equipment for 3-Phenoxy-1-propanol

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## Compound of Interest

Compound Name: 3-Phenoxy-1-propanol

Cat. No.: B1346799

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## Technical Support Center: 3-Phenoxy-1-propanol

This technical support center provides guidance on the safe handling of **3-Phenoxy-1-propanol** for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Phenoxy-1-propanol**?

A1: **3-Phenoxy-1-propanol** is primarily considered an irritant.[1] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Ingestion may also cause irritation of the digestive tract.[2][3] While it is considered to have low acute toxicity, prolonged or repeated contact may lead to sensitization in some individuals.[4]

Q2: What are the appropriate storage conditions for **3-Phenoxy-1-propanol**?

A2: Store **3-Phenoxy-1-propanol** in a tightly closed container in a cool, dry, and well-ventilated area.[2][5] It should be stored away from incompatible substances such as strong oxidizing agents.[3][6]

Q3: What should I do in case of a small spill?

A3: For small spills, absorb the material with an inert substance like vermiculite, sand, or earth and place it in a suitable, closed container for disposal.[2] Ensure you are wearing appropriate

personal protective equipment during cleanup.<sup>[2][7]</sup> Avoid creating dust or vapors and ensure the area is well-ventilated.<sup>[8][9]</sup>

Q4: Is **3-Phenoxy-1-propanol** considered a carcinogen?

A4: There is no conclusive evidence to suggest that **3-Phenoxy-1-propanol** is a carcinogen. It is not currently classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the United States Environmental Protection Agency (EPA).<sup>[4]</sup>

## Troubleshooting Guide

Problem	Possible Cause	Solution
Skin Irritation or Redness After Handling	Direct contact of 3-Phenoxy-1-propanol with the skin.	Immediately flush the affected skin with plenty of soap and water for at least 15 minutes. [2][3] Remove contaminated clothing and wash it before reuse.[3] If irritation persists, seek medical attention.[2] Always wear appropriate chemical-resistant gloves to prevent skin exposure.[2]
Eye Irritation, Redness, or Pain	3-Phenoxy-1-propanol vapor or liquid came into contact with the eyes.	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] [3] Remove contact lenses if present and easy to do so.[6] Seek immediate medical attention.[2][6] Always wear safety goggles or glasses as described by OSHA's eye and face protection regulations.[2]
Respiratory Tract Irritation (e.g., coughing, shortness of breath)	Inhalation of 3-Phenoxy-1-propanol vapors.	Move to fresh air immediately. [2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7][8] Seek medical attention if symptoms persist.[2] Handle this chemical in a well-ventilated area or in a chemical fume hood to minimize inhalation exposure. [2][10]
Accidental Ingestion	Accidental swallowing of the chemical.	If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[2] Do NOT induce

vomiting.[3][7] Never give anything by mouth to an unconscious person.[2][7] Seek immediate medical aid.  
[2]

## Personal Protective Equipment (PPE) Summary

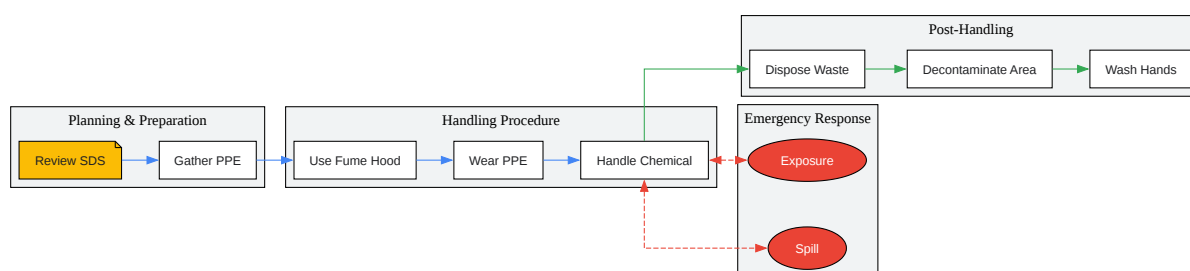
Protection Type	Recommended Equipment	Standard/Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[2] Tightly fitting safety goggles are recommended.[8]	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[2] Wear appropriate protective clothing to prevent skin exposure.[2]	Consult with your preferred glove manufacturer for compatibility.[11]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[2]

## Occupational Exposure Limits

Organization	Limit Type	Value
OSHA	PEL	No data available
ACGIH	TLV	No data available
NIOSH	REL	No data available

## Experimental Protocol: General Handling Procedure

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS) for **3-Phenoxy-1-propanol**.
- Engineering Controls: Always handle **3-Phenoxy-1-propanol** in a well-ventilated area. The use of a certified laboratory chemical fume hood is strongly recommended to minimize inhalation exposure.<sup>[11]</sup>
- Personal Protective Equipment: Wear the appropriate PPE as outlined in the table above, including safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing: When transferring or dispensing the chemical, avoid splashing. Use appropriate tools and techniques to minimize the generation of aerosols or vapors.
- Waste Disposal: Dispose of waste, including empty containers, in accordance with federal, state, and local regulations.<sup>[2]</sup> Do not pour down the drain.
- Hygiene: Wash hands thoroughly with soap and water after handling.<sup>[9]</sup>



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Caption: Safe handling workflow for **3-Phenoxy-1-propanol**.

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